

Personal protective equipment for handling 2-Decyl-1-tetradecanol

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Compound of Interest

Compound Name: 2-Decyl-1-tetradecanol

Cat. No.: B1661990

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Essential Safety and Handling Guide for 2-Decyl-1-tetradecanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Decyl-1-tetradecanol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Immediate Safety and Personal Protective Equipment (PPE)

While **2-Decyl-1-tetradecanol** is generally considered to have a low hazard profile, direct contact can cause mild skin and eye irritation.^[1] Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE):

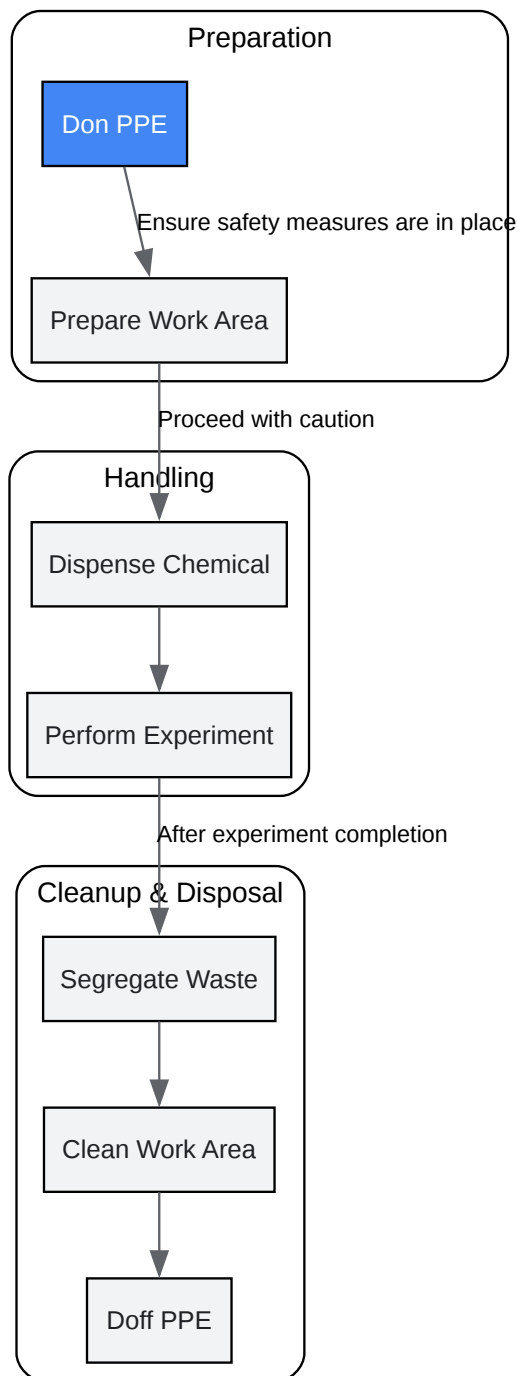
Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical goggles.[1]	To prevent eye contact which can cause irritation.[2]
Hand Protection	Chemically resistant gloves (e.g., PVC).[3]	To prevent skin contact which may cause slight irritation.[1]
Skin and Body Protection	Standard laboratory coat.	To protect skin and clothing from accidental splashes.
Respiratory Protection	Generally not required under normal laboratory conditions with adequate ventilation.[1] A NIOSH-approved respirator (e.g., N95) should be used if aerosols are generated.[1]	To prevent inhalation of aerosols which may cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Decyl-1-tetradecanol** is essential for maintaining a safe laboratory environment.

Workflow for Handling **2-Decyl-1-tetradecanol**:

Handling Workflow for 2-Decyl-1-tetradecanol

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Caption: A stepwise workflow for the safe handling of **2-Decyl-1-tetradecanol** from preparation to disposal.

Experimental Protocol for Safe Handling:

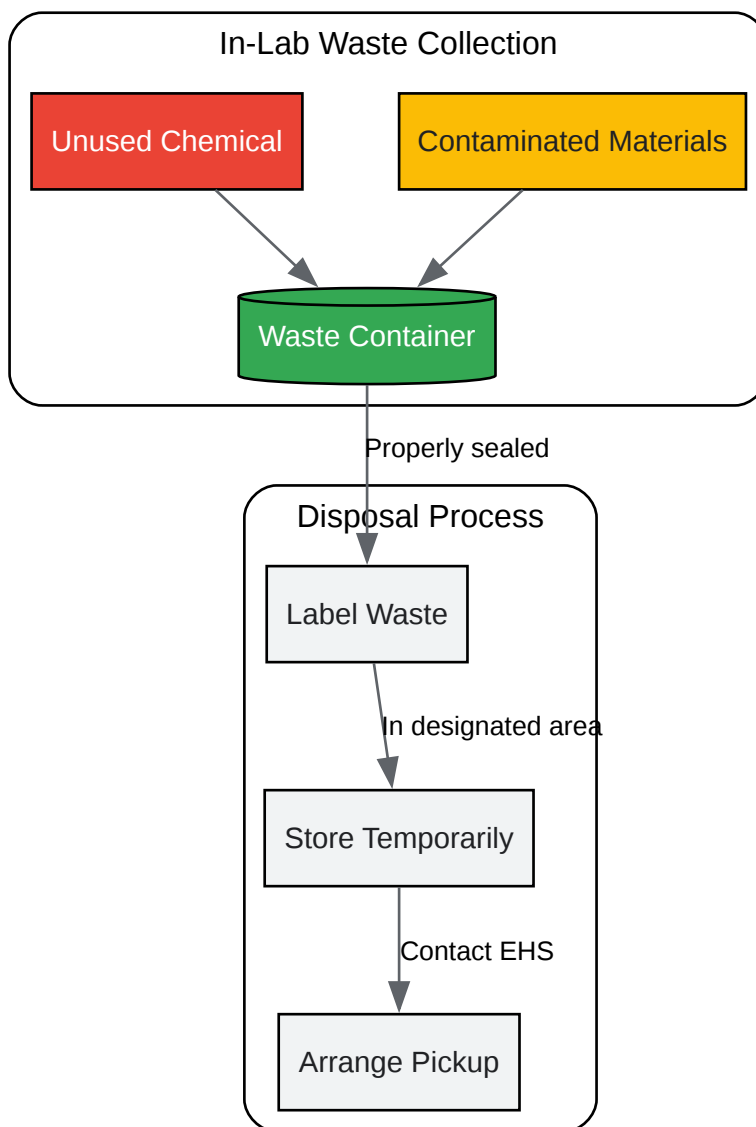
- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.
 - Prepare your workspace by ensuring it is clean and uncluttered. Have spill control materials readily available.
- Handling:
 - Dispense the required amount of **2-Decyl-1-tetradecanol** carefully, avoiding splashing or the generation of aerosols.
 - Perform your experimental procedures in a well-ventilated area.
- Post-Experiment:
 - Upon completion of your work, proceed immediately to the disposal plan outlined below.
 - Thoroughly clean the work area with an appropriate solvent and decontaminate any surfaces that may have come into contact with the chemical.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Decyl-1-tetradecanol** and any contaminated materials is critical to prevent environmental contamination and comply with regulations.

Disposal Workflow:

Disposal Workflow for 2-Decyl-1-tetradecanol



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Caption: A procedural diagram for the safe disposal of **2-Decyl-1-tetradecanol** waste.

Step-by-Step Disposal Protocol:

- Waste Segregation:

- Unused Chemical: Do not return unused **2-Decyl-1-tetradecanol** to the original container.
- Contaminated Materials: Any materials such as gloves, absorbent pads, or disposable labware that have come into contact with **2-Decyl-1-tetradecanol** should be considered chemical waste.
- Waste Collection:
 - Collect all waste (both unused chemical and contaminated materials) in a designated, leak-proof, and clearly labeled waste container.
 - Ensure the container is compatible with the chemical.
 - Do not mix with other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling and Storage:
 - Clearly label the waste container with "**2-Decyl-1-tetradecanol** Waste" and any other information required by your institution.
 - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Final Disposal:
 - Arrange for the disposal of the chemical waste through your institution's EHS office or a licensed chemical waste disposal contractor.
 - Never dispose of **2-Decyl-1-tetradecanol** down the drain or in regular trash.^[4]

Quantitative Data Summary

The following tables provide a summary of the key physical, chemical, and safety properties of **2-Decyl-1-tetradecanol**.

Physical and Chemical Properties:

Property	Value
CAS Number	58670-89-6[1][5]
Molecular Formula	C ₂₄ H ₅₀ O[1]
Molecular Weight	354.65 g/mol [1][5]
Appearance	Colorless liquid[1]
Melting Point	17-20 °C[5]
Boiling Point	271-275 °C at 33 mmHg[5]
Density	0.842 g/mL at 25 °C[1][5]
Flash Point	210 °C (open cup)
Water Solubility	0.001 g/L at 23 °C (insoluble)[1]

Toxicological and Hazard Data:

Parameter	Result
Skin Irritation	Slight irritation (Rabbit, 4h)[1]
Eye Irritation	Slight irritation (Rabbit)[1]
Carcinogenicity	Not classified as a carcinogen by IARC.[1]
GHS Hazard Statements	H320: Causes eye irritation.[2]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling.[2]

By adhering to these detailed protocols, researchers, scientists, and drug development professionals can handle **2-Decyl-1-tetradecanol** safely and responsibly, fostering a culture of safety and trust within the laboratory.

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